

Application Notes and Protocols for Reactive Red 218 in Textile Printing

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Compound of Interest

Compound Name: *Reactive red 218*

Cat. No.: *B1167056*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the utilization of **Reactive Red 218** in textile printing processes. The information is intended to guide researchers and scientists in achieving optimal printing results with this versatile reactive dye.

Introduction

Reactive Red 218 is a monoazo dye known for its vibrant red shade and good fastness properties on cellulosic fibers such as cotton and viscose.^[1] Like other reactive dyes, it forms a covalent bond with the hydroxyl groups of cellulose fibers, resulting in excellent wash fastness.^{[1][2][3][4][5]} This chemical bond is typically formed under alkaline conditions and with the application of heat, such as steaming or curing.^{[2][6]} The successful application of **Reactive Red 218** in textile printing hinges on the precise control of various parameters, including the composition of the printing paste, the fixation method, and the post-printing washing process.^{[7][8]}

Chemical and Physical Properties

A summary of the key properties of **Reactive Red 218** is presented in the table below.

Property	Value	Reference
C.I. Name	Reactive Red 218	[9][10]
CAS Number	113653-03-5	[10][11]
Molecular Formula	$C_{32}H_{20}Cl_2N_6O_6S_2Na_2$	[11]
Appearance	Red Powder/Granules	[9][11]
Solubility in Water	> 300 g/L	[9]
Reactive Group	Vinyl Sulfone	[1][4]

Experimental Protocols

The following sections detail the protocols for preparing the printing paste, the printing process itself, fixation of the dye, and the final washing-off procedure.

The printing paste is a critical component that carries the dye and necessary chemicals to the fabric. Its composition and rheological properties must be carefully controlled to ensure sharp and even prints.

Materials and Reagents:

- **Reactive Red 218** Dye Powder
- Urea
- Sodium Bicarbonate (Alkali)
- Resist Salt (e.g., Dycrogol)
- Thickener (e.g., Sodium Alginate)
- Deionized Water
- Sequestering Agent (e.g., Sodium Hexametaphosphate)
- De-foaming Agent (e.g., Kollasol CDA)

Protocol:

- Stock Thickener Preparation:
 - In a suitable container, dissolve Urea, Resist Salt, and a preservative in water.
 - Slowly add the Sodium Alginate thickener while stirring vigorously to avoid lump formation.
 - Continue stirring until a homogeneous, viscous paste is obtained.
 - Add Sodium Bicarbonate and a sequestering agent and mix thoroughly.[3]
- Print Paste Preparation:
 - Weigh the required amount of **Reactive Red 218** dye powder.
 - Create a smooth paste by adding a small amount of cold water to the dye powder.
 - Gradually add this dye paste to the prepared stock thickener with continuous stirring.
 - If necessary, add a de-foaming agent to remove any entrapped air bubbles.[3]
 - Stir the final printing paste for an additional 15-20 minutes to ensure complete homogeneity.

Typical Printing Paste Recipe:

Component	Amount (g/kg)	Purpose	Reference
Reactive Red 218	20 - 50	Colorant	[7]
Urea	100 - 200	Increases dye solubility and brightness	[3][7]
Sodium Bicarbonate	25 - 30	Alkali for fixation	[3][7]
Resist Salt	10	Mild oxidizing agent to prevent reduction of dye	[7]
Sodium Alginate (Thickener)	400 - 600 (of a stock solution)	Controls viscosity and print definition	[3][4][7]
Water	X	Solvent	[7]
Total	1000		

The prepared printing paste can be applied to the fabric using various methods, with screen printing being one of the most common.

Protocol:

- Fabric Preparation: Ensure the fabric is pre-treated to remove any impurities, oils, or waxes that could hinder dye penetration and fixation.[3][7] The fabric should be clean, dry, and free of wrinkles.
- Printing:
 - Place the fabric on a flat, padded printing table.
 - Position the printing screen with the desired design firmly on the fabric.
 - Apply a line of the prepared printing paste along one edge of the screen.
 - Using a squeegee held at a consistent angle, draw the paste across the screen with even pressure.

- Lift the screen carefully to avoid smudging the print.
- Drying: After printing, the fabric needs to be dried thoroughly before fixation. This is typically done using hot air.

Fixation is the process where the reactive dye chemically bonds with the cellulose fibers. This is achieved by applying heat in the presence of the alkali in the printing paste.

Fixation Methods and Conditions:

Fixation Method	Substrate	Time (minutes)	Temperature (°C)	Alkali	Reference
Saturated Steam	Cotton, Viscose	8 - 12	102	Sodium Bicarbonate or Soda Ash	[7]
Hot Air	Cotton	5	150	Sodium Bicarbonate or Soda Ash	[7]
Superheated Steam	Polyester/Cotton Blends	6 - 8	175	Sodium Bicarbonate or Soda Ash	[7]

Protocol (Steaming):

- After drying, hang the printed fabric in a steamer.
- Introduce saturated steam at the specified temperature and for the recommended duration.
- Ensure that the steam is evenly distributed to achieve uniform fixation across the fabric.
- After steaming, remove the fabric and proceed to the washing-off stage.

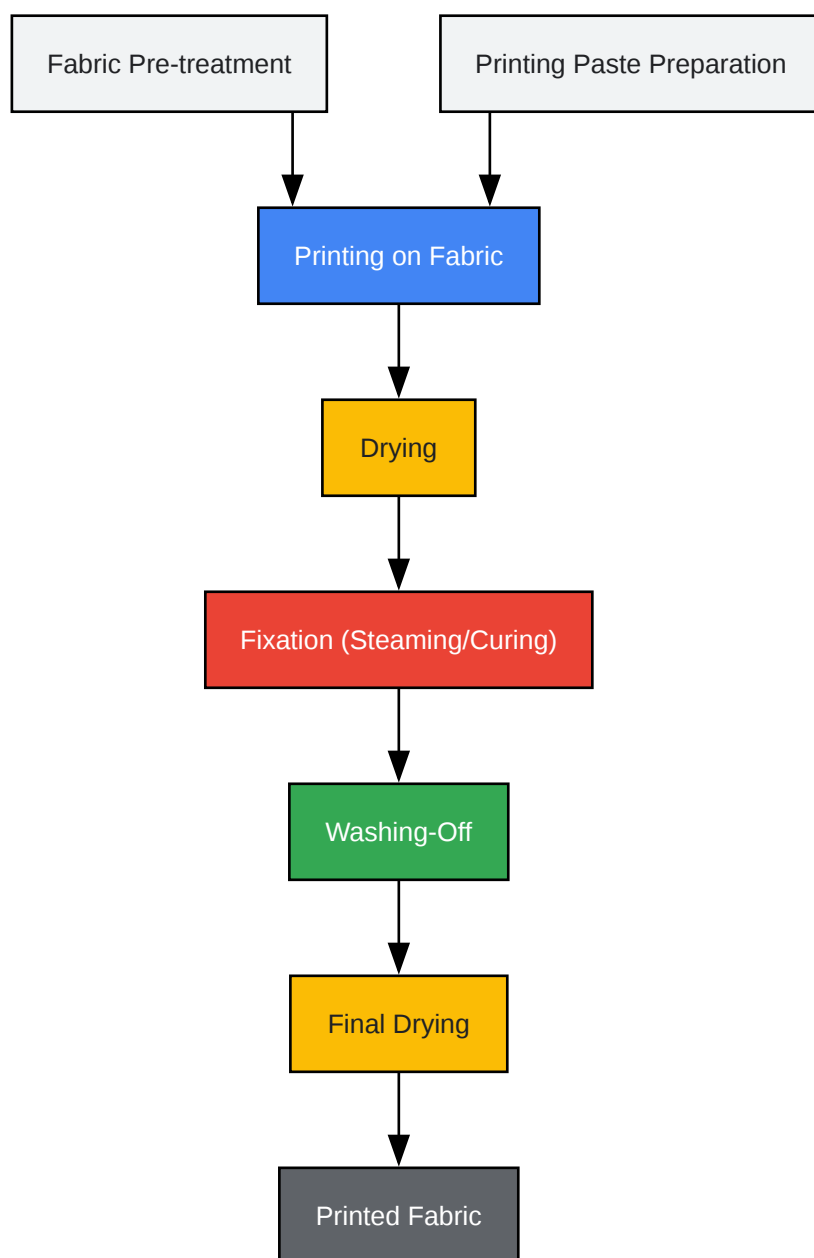
The washing-off process is crucial to remove unfixed dye, thickener, and other chemicals from the fabric surface.[7][8] A thorough washing-off procedure ensures good fastness properties and a clean, bright print.[7]

Protocol:

- Cold Rinse: Begin with a cold water rinse to remove the bulk of the thickener and unfixed dye.[\[7\]](#)[\[8\]](#)
- Hot Rinse: Follow with a hot water rinse (60-70°C) to further remove impurities.[\[7\]](#)
- Soaping: Wash the fabric in a boiling bath containing a neutral detergent or soaping agent. This step is essential to remove the hydrolyzed dye that has diffused to the fiber surface.[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[12\]](#)
- Hot Rinse: Rinse again with hot water (90-95°C) to remove the detergent and any remaining loose dye.[\[7\]](#)
- Cold Rinse: A final cold rinse is performed.
- Drying: The washed fabric is then dried.

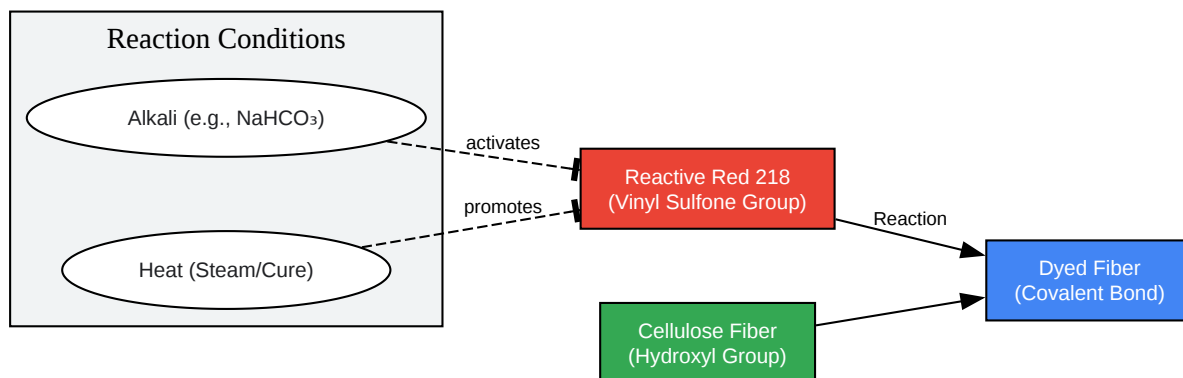
For the initial wash of reactive printed natural fabrics at home, it is recommended to wash them separately in cold water with a mild detergent, adding 1 cup of vinegar and 2 teaspoons of salt to a full wash load.[\[13\]](#)

Visualizations



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Caption: Workflow for textile printing with **Reactive Red 218**.



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Caption: Covalent bond formation between **Reactive Red 218** and cellulose.

Fastness Properties

Reactive Red 218 generally exhibits good fastness properties, which are summarized below. The actual ratings can vary depending on the fabric, dye concentration, and processing conditions.

Fastness Property	Rating (ISO Scale 1-5)
Light Fastness	5-6
Washing Fastness (Staining)	5
Washing Fastness (Fading)	5

Note: The specific fastness data is based on typical performance and may vary.^[14]

Troubleshooting

Issue	Possible Cause	Suggested Solution
Poor Color Yield	Incomplete fixation, improper alkali concentration, or incorrect fixation temperature/time.	Optimize fixation conditions and ensure correct recipe for the printing paste.
Uneven Printing	Improperly prepared printing paste (lumps), uneven squeegee pressure.	Ensure the printing paste is homogeneous and apply consistent pressure during printing.
Staining of White Grounds	Inadequate washing-off, high dye concentration.	Improve the washing-off process with sufficient rinsing and soaping at the correct temperatures.[7][8]
Poor Rub Fastness	Incomplete removal of unfixed dye.	Enhance the soaping step in the washing-off process.

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